

Essential Guidance for the Disposal of Timelotem in a Research Environment

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Compound of Interest

Compound Name: *Timelotem*
CAS No.: *120106-98-1*
Cat. No.: *B15617451*

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Absence of specific disposal protocols for the research compound **Timelotem** necessitates a precautionary approach based on established principles of laboratory safety and hazardous waste management. Researchers, scientists, and drug development professionals must handle and dispose of this compound by adhering to general best practices for chemical waste, in close consultation with their institution's Environmental Health and Safety (EHS) department. This guidance provides a procedural framework to ensure safety and compliance.

Chemical and Physical Properties of Timelotem

A summary of the available quantitative data for **Timelotem** is presented below. This information is crucial for EHS personnel to classify the waste stream and determine the appropriate disposal route.

Property	Value	Source
Molecular Formula	C17H18FN3S	[1][2]
Molecular Weight	315.4 g/mol	[1][2]
CAS Number	96306-34-2	[1][3]

General Protocol for the Disposal of Research Chemicals without a Specific Safety Data Sheet (SDS)

In the absence of a specific Safety Data Sheet (SDS) for **Timelotem**, the following experimental protocol outlines the necessary steps to ensure its safe and compliant disposal. This procedure is designed to characterize the waste and provide EHS with the necessary information.

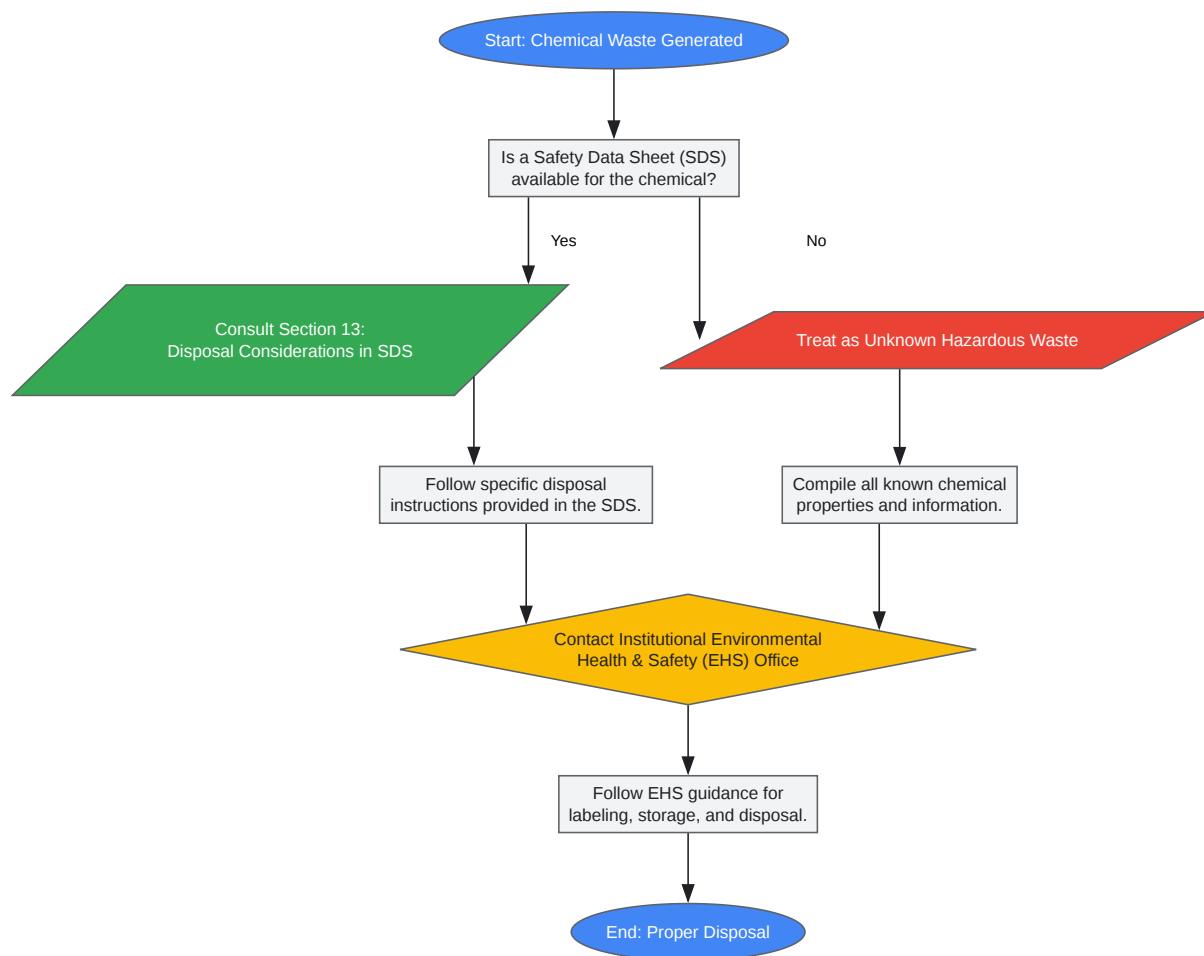
Methodology:

- Personal Protective Equipment (PPE): Before handling **Timelotem**, ensure appropriate PPE is worn, including a lab coat, safety goggles, and chemical-resistant gloves.
- Waste Identification and Segregation:
 - Treat **Timelotem** as a hazardous waste of unknown characteristics.
 - Do not mix **Timelotem** waste with other chemical waste streams.
 - Collect all materials contaminated with **Timelotem**, such as gloves, pipette tips, and empty containers, in a dedicated and clearly labeled hazardous waste container.
- Labeling:
 - Label the waste container with "Hazardous Waste," the name "**Timelotem**," the chemical formula (C17H18FN3S), and the estimated quantity.
 - Include the date of waste generation and the name of the generating researcher or lab.

- Information Gathering:
 - Compile all known information about **Timelotem**, including its chemical structure, any known reactivity, and the information presented in the table above.
 - Note any solvents or other chemicals used in conjunction with **Timelotem**, as these will be part of the waste profile.
- Consultation with Environmental Health and Safety (EHS):
 - Contact your institution's EHS department and provide them with all the compiled information.
 - EHS will use this information to classify the waste according to federal, state, and local regulations.
 - Follow the specific instructions provided by EHS for the final disposal of the **Timelotem** waste. They will arrange for a pickup by a certified hazardous waste disposal company.

Logical Workflow for Chemical Waste Disposal

The following diagram illustrates the decision-making process for the proper disposal of a laboratory chemical, emphasizing the critical role of the Safety Data Sheet (SDS) and the institutional Environmental Health and Safety (EHS) office.



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Caption: General workflow for determining the proper disposal route for a laboratory chemical.

By following these general procedures and working closely with the institutional EHS department, researchers can ensure the safe and compliant disposal of research chemicals like **Timelotem**, for which specific handling information is not readily available. This approach upholds the core principles of laboratory safety and environmental responsibility.

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References

- [1. Timelotem | C17H18FN3S | CID 65844 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Page loading... \[wap.guidechem.com\]](#)
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